Scalable Production of Methylammonium Bromide: Application Notes and Protocols

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Compound of Interest

Compound Name: *Methylammonium bromide*

Cat. No.: *B8034568*

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Abstract

Methylammonium bromide (MABr), a key precursor in the synthesis of perovskite materials for optoelectronic applications, requires reproducible and scalable production methods to ensure high purity and consistency. This document provides detailed application notes and experimental protocols for the scalable synthesis of MABr via two primary routes: the reaction of methylamine with hydrobromic acid and a solid-state reaction involving ammonium bromide and paraformaldehyde. These protocols are intended to guide researchers and production chemists in achieving high-yield, high-purity MABr suitable for sensitive applications such as the fabrication of perovskite solar cells and other advanced materials.

Introduction

Methylammonium bromide (CH_3NH_3Br) is an organic ammonium halide salt that serves as a critical building block in the formation of methylammonium lead halide perovskites. The purity and quality of MABr directly impact the performance and stability of the resulting perovskite films and devices. Therefore, robust and scalable synthesis and purification protocols are

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paramount. This document outlines two effective methods for MABr production, detailing the reaction conditions, purification procedures, and characterization techniques.

Physicochemical Properties of Methylammonium Bromide

A summary of the key physicochemical properties of MABr is presented in Table 1. This data is essential for handling, storage, and quality control.

Property	Value
Molecular Formula	CH_6BrN
Molecular Weight	111.97 g/mol
Appearance	White crystalline powder
Melting Point	~296 °C
Solubility	Soluble in water, ethanol, and isopropanol. Sparingly soluble in dichloromethane.
CAS Number	6876-37-5

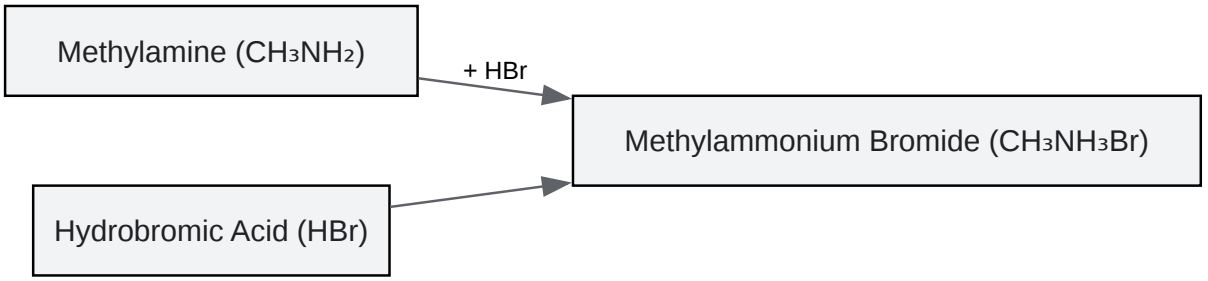
Synthesis Protocols

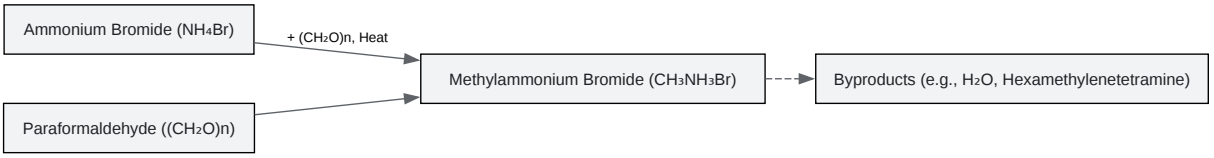
Two primary methods for the scalable synthesis of MABr are detailed below.

Method 1: Reaction of Methylamine with Hydrobromic Acid

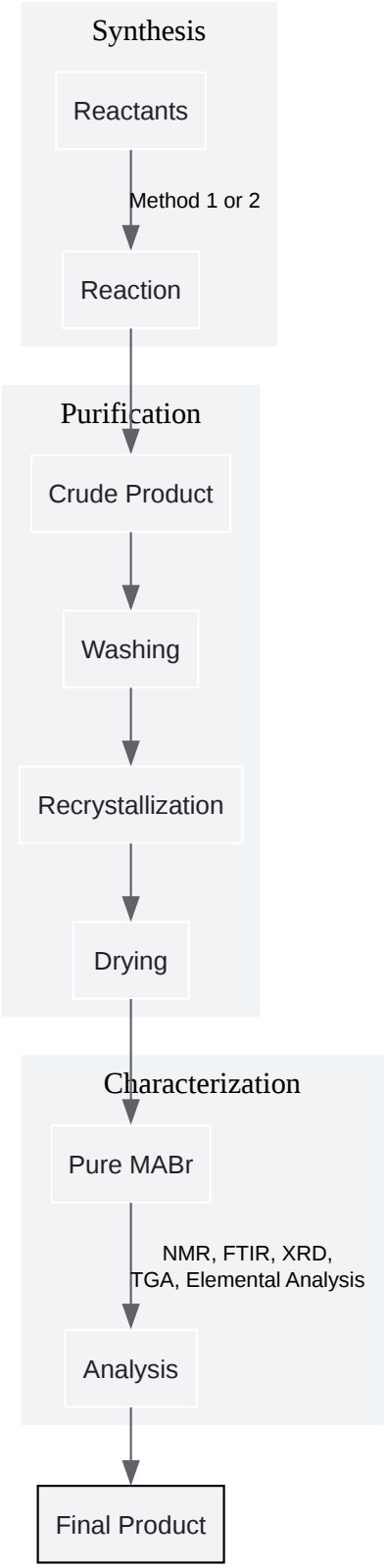
This is the most common and straightforward method for producing high-purity MABr. The reaction involves the neutralization of methylamine with hydrobromic acid.

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